

# Methyl difluoroacetate CAS number 433-53-4 properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl difluoroacetate

Cat. No.: B1580911

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An In-depth Technical Guide to **Methyl Difluoroacetate** (CAS 433-53-4)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Methyl difluoroacetate** (CAS No. 433-53-4) is a versatile fluorinated chemical compound recognized for its utility as a key building block in various industrial and research applications. [1] This colorless liquid serves as a crucial intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials. [1][2] Its difluoromethyl group ( $\text{CHF}_2$ ) is of particular interest in medicinal chemistry, where it acts as a bioisostere for hydroxyl or methyl groups, often enhancing the metabolic stability, lipophilicity, and overall pharmacokinetic profile of drug candidates. [2] This guide provides a comprehensive overview of its properties, applications, and handling protocols.

## Chemical and Physical Properties

**Methyl difluoroacetate** is a colorless liquid, sometimes described as having a fruity odor. [1] It is slightly soluble in water and soluble in common organic solvents. [2][3][4] Its key physical and chemical properties are summarized in the table below.

Property	Value	Citations
CAS Number	433-53-4	[1][5][6]
Molecular Formula	C <sub>3</sub> H <sub>4</sub> F <sub>2</sub> O <sub>2</sub>	[1][6][7][8]
Molecular Weight	110.06 g/mol	[1][6][7]
Appearance	Colorless to almost colorless clear liquid	[1][9]
Boiling Point	85-86 °C	[1]
Density	1.26 - 1.27 g/mL at 25 °C	[1][4]
Refractive Index (n <sub>20/D</sub> )	1.334 - 1.34	[1][4]
Flash Point	18.4 °C (65.1 °F) - 24 °C (75 °F)	[10]
Purity	Typically ≥ 96-97% (by GC)	[1][6]
InChI Key	CSSYKHYGURSRAZ-UHFFFAOYSA-N	[7]
SMILES String	COC(=O)C(F)F	[7]

## Spectroscopic Data

Spectroscopic data for **methyl difluoroacetate** is available, providing critical information for structural confirmation and analysis. This includes:

- Nuclear Magnetic Resonance (NMR): <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra are available and essential for confirming the proton and carbon environments within the molecule.[7][11]
- Infrared (IR) Spectroscopy: FTIR and ATR-IR spectra can be used to identify functional groups, particularly the characteristic carbonyl (C=O) stretch of the ester.[7]
- Mass Spectrometry (MS): Mass spectra provide information on the molecular weight and fragmentation patterns of the compound.[11][12]

## Applications

The unique properties conferred by the difluoromethyl group make **methyl difluoroacetate** a valuable reagent in several fields.

## Pharmaceutical and Medicinal Chemistry

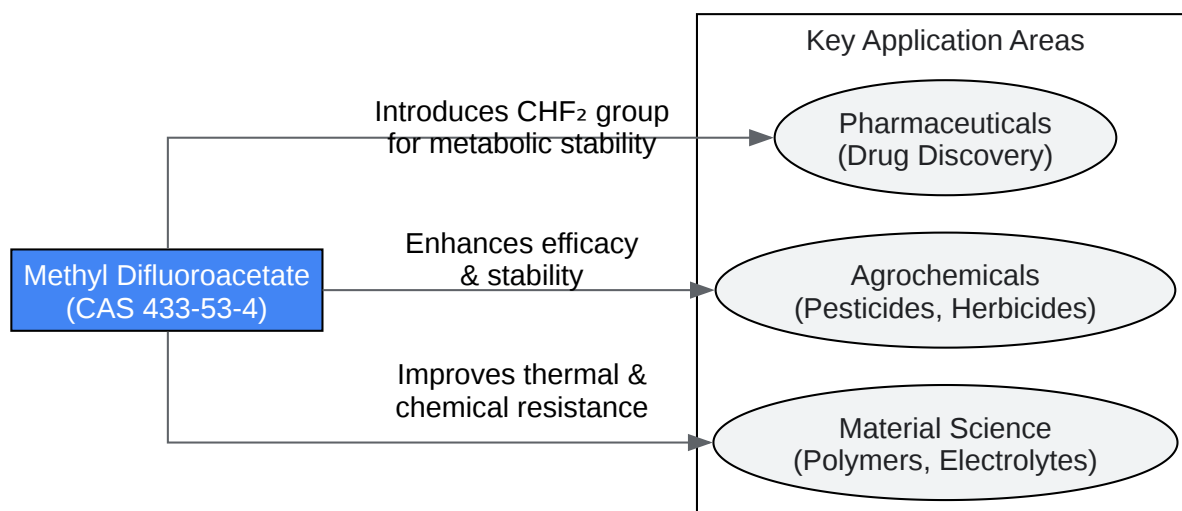
It is a primary building block for introducing the difluoromethyl moiety into potential drug candidates.<sup>[2]</sup> This group can improve metabolic stability and bioavailability.<sup>[1][2]</sup> It is used in the synthesis of enzyme inhibitors and antiviral agents where the difluoromethyl group can enhance potency.<sup>[2]</sup>

## Agrochemicals

The compound is used to synthesize fluorinated herbicides, fungicides, and insecticides.<sup>[1][2]</sup> The inclusion of the difluoromethyl group often increases the chemical stability and biological activity of these agrochemicals.<sup>[2]</sup>

## Materials Science

**Methyl difluoroacetate** is a key component in the production of fluorinated polymers, coatings, and surfactants, which are valued for their high thermal stability and chemical resistance.<sup>[1][2]</sup> It has also been investigated as an electrolyte component in lithium-ion batteries to improve thermal stability and inhibit corrosion of the aluminum cathode current collector.<sup>[3][4]</sup>



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Caption: Core applications of **Methyl Difluoroacetate**.

## Safety and Handling

**Methyl difluoroacetate** is a flammable liquid and is harmful if swallowed, inhaled, or in contact with skin.[5][6] It can cause serious eye irritation and skin irritation or burns.[5][9] Proper safety precautions are mandatory.

Hazard Type	Description	Citations
GHS Classification	Flammable Liquid (Category 2 or 3), Acute Toxicity Oral/Dermal/Inhalation (Category 4), Skin Corrosion/Irritation (Category 1C or 2), Serious Eye Damage/Irritation (Category 1 or 2A), STOT SE 3	[5][6]
Hazard Statements (H)	H225/H226: Highly flammable liquid and vapor / Flammable liquid and vapor. H302/H312/H332: Harmful if swallowed / in contact with skin / if inhaled. H314/H315: Causes severe skin burns and eye damage / Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[7]
Precautionary (P)	P210: Keep away from heat/sparks/open flames. P261: Avoid breathing vapors. P280: Wear protective gloves/clothing/eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses if present and	[5][6][13]

	easy to do. Continue rinsing and seek immediate medical attention.	
First Aid (Skin)	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash off with soap and plenty of water. Seek immediate medical attention.	[5][6][13]
First Aid (Inhalation)	Move person into fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.	[5][6][13]
First Aid (Ingestion)	Do NOT induce vomiting. Rinse mouth with water and consult a physician immediately.	[5][6]
Firefighting	Use dry chemical, "alcohol" foam, water spray, or carbon dioxide. Water spray can be used to cool unopened containers. Highly toxic HF gas may be produced during combustion.	[5][6]
Handling	Use in a well-ventilated area or under a fume hood. Keep away from ignition sources. Use explosion-proof equipment and take measures to prevent static discharge. Avoid contact with skin, eyes, and clothing.	[5][6][13][14]
Storage	Store in a cool, dry, well-ventilated place. Keep	[1][5][13]

container tightly closed.  
Recommended storage at 2-8  
°C. Store away from  
incompatible materials like  
strong oxidizing agents.

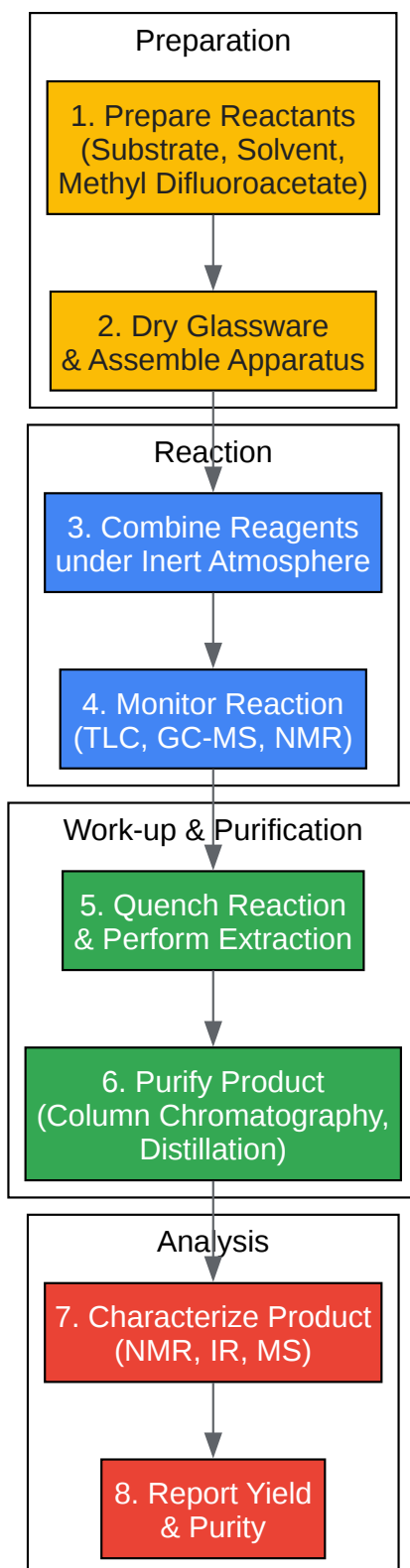
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## Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis or specific reactions of **methyl difluoroacetate** were not available in the provided search results. However, its primary use is as a reactant in nucleophilic acyl substitution. A generalized workflow for such a reaction is provided below.

## Generalized Experimental Workflow

The use of **methyl difluoroacetate** in synthesis typically follows a standard organic chemistry workflow. This involves careful planning, execution in a controlled environment, and thorough analysis of the product.



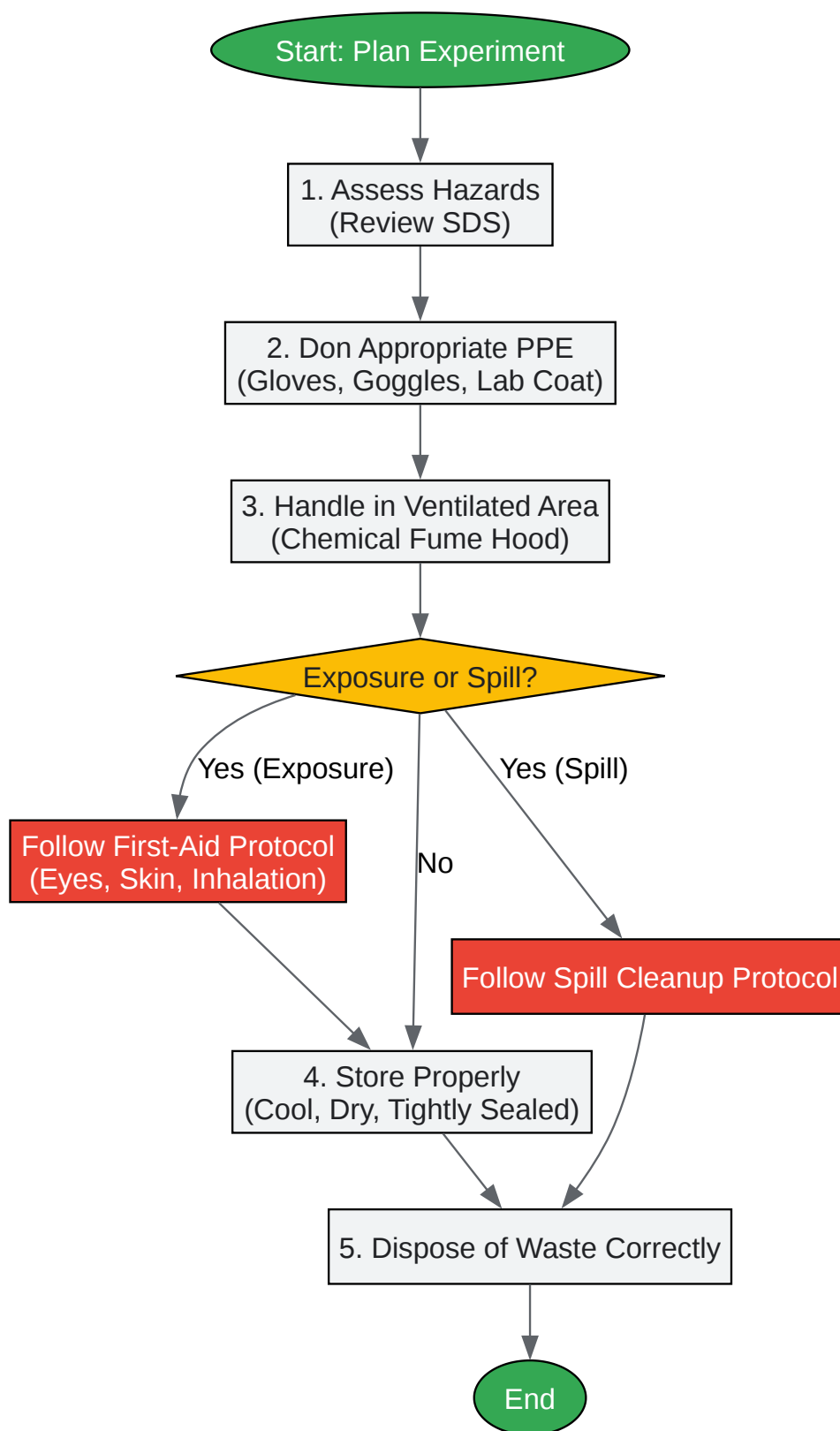
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Caption: A generalized workflow for using **Methyl Difluoroacetate**.



## Logical Flow for Safe Handling

A systematic approach is critical when working with hazardous chemicals. The following diagram outlines the logical steps for safely handling **methyl difluoroacetate**.



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Caption: Logical workflow for safe handling protocols.

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- To cite this document: BenchChem. [Methyl difluoroacetate CAS number 433-53-4 properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580911#methyl-difluoroacetate-cas-number-433-53-4-properties]

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